

N-Phenyldiethanolamine and its derivatives in organic synthesis

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Compound of Interest

Compound Name: *N*-Phenyldiethanolamine

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An In-depth Technical Guide to **N-Phenyldiethanolamine** and its Derivatives in Organic Synthesis

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Phenyldiethanolamine (PDEA), with the chemical formula $C_{10}H_{15}NO_2$, is a versatile organic compound that serves as a crucial intermediate in a multitude of industrial and laboratory syntheses.^{[1][2]} Structurally, it is a tertiary amine featuring a phenyl group and two hydroxyethyl groups attached to the nitrogen atom, which imparts both aromatic and alcoholic properties to the molecule.^[3] This unique combination of functional groups allows for a wide range of chemical transformations, making PDEA and its derivatives valuable building blocks in the synthesis of dyes, pharmaceuticals, polymers, and other specialty chemicals.^{[1][2]} This guide provides a comprehensive overview of the synthesis, properties, and key applications of **N-phenyldiethanolamine**, complete with experimental protocols and quantitative data to support researchers and professionals in the field.

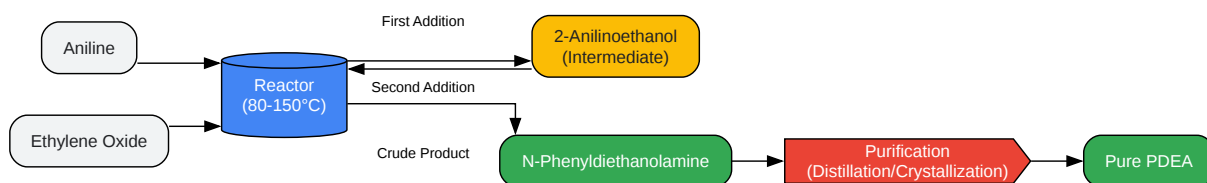
Physicochemical Properties of N-Phenyldiethanolamine

Property	Value
CAS Number	120-07-0
Molecular Formula	C ₁₀ H ₁₅ NO ₂
Molecular Weight	181.23 g/mol [1][4]
Appearance	White to yellowish crystalline solid[5]
Melting Point	56-58 °C[5]
Boiling Point	270 °C[5]
Solubility	Soluble in water, benzene, ethanol, and ether[3] [5]
pKa	14.31 ± 0.10

Synthesis of N-Phenyldiethanolamine

The most prevalent industrial method for the synthesis of **N-phenyldiethanolamine** is the reaction of aniline with ethylene oxide.[1][5][6] This reaction is a nucleophilic addition where the nitrogen atom of aniline attacks the electrophilic carbon of the ethylene oxide ring, leading to its opening. The reaction typically proceeds in a stepwise manner, with the initial formation of 2-anilinoethanol, which then reacts with a second molecule of ethylene oxide to yield **N-phenyldiethanolamine**.

General Synthesis Workflow



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Caption: General workflow for the synthesis of **N-Phenyldiethanolamine**.

Experimental Protocol: Synthesis of N-Phenyldiethanolamine

This protocol describes the laboratory-scale synthesis of **N-phenyldiethanolamine** from aniline and ethylene oxide.

Materials:

- Aniline (1.0 mol)
- Ethylene oxide (2.2 mol)
- Potassium hydroxide (catalytic amount)
- Dimethyl sulfoxide (DMSO) as solvent
- Ethyl acetate
- Anhydrous magnesium sulfate
- Deionized water

Equipment:

- Three-neck round-bottom flask equipped with a mechanical stirrer, a condenser, and a gas inlet
- Heating mantle with temperature control
- Ice bath
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography or recrystallization

Procedure:

- **Reaction Setup:** In a three-neck round-bottom flask, dissolve aniline (1.0 mol) and a catalytic amount of potassium hydroxide in dimethyl sulfoxide.
- **Addition of Ethylene Oxide:** Cool the mixture in an ice bath and slowly bubble ethylene oxide gas (2.2 mol) through the solution with vigorous stirring. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and heat the reaction mixture to 100 °C for 3 hours.[6] Monitor the progress of the reaction by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute the mixture with ethyl acetate and wash with water to remove DMSO and potassium hydroxide.
- **Drying and Concentration:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by either vacuum distillation or recrystallization from a suitable solvent to obtain pure **N-phenyldiethanolamine**. A reported yield for a similar N-arylation reaction is 95%.[6]

Applications in Organic Synthesis

N-Phenyldiethanolamine serves as a versatile precursor for a variety of organic molecules due to the reactivity of its hydroxyl groups and the aromatic ring.

Synthesis of Dyes

PDEA is a key intermediate in the manufacturing of various dyes, particularly disperse and acid dyes.[7][8] The hydroxyl groups can be functionalized, and the aromatic ring can undergo electrophilic substitution reactions to introduce chromophoric and auxochromic groups. For instance, it is used in the production of C.I. Acid Red 299.[9]

Illustrative Pathway for Dye Synthesis



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Caption: Synthesis of an azo dye using **N-Phenyldiethanolamine**.

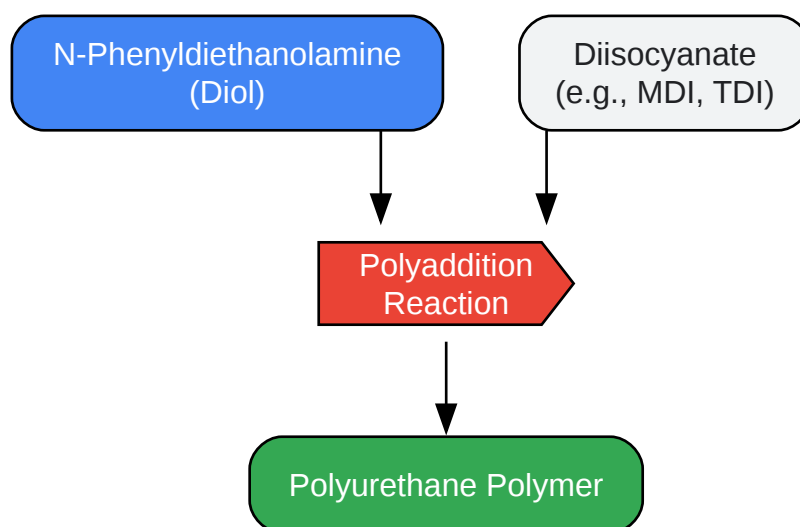
Pharmaceutical Synthesis

In the pharmaceutical industry, PDEA and its derivatives are used as building blocks for the synthesis of active pharmaceutical ingredients (APIs).[1][8] It is an intermediate in the production of certain anti-tumor drugs, such as N-formyl sarcolysine.[9] Its structural motif is also found in some phenylephrine intermediates.[10]

Polymer Chemistry

The two hydroxyl groups in **N-phenyldiethanolamine** make it a suitable monomer or cross-linking agent in polymer synthesis.[1][2] It can react with diisocyanates to form polyurethanes, imparting specific properties to the resulting polymer.[1]

Polyurethane Formation Workflow



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Caption: Formation of polyurethane from **N-Phenyldiethanolamine**.

Experimental Protocol: Synthesis of a Polyurethane Prepolymer

This protocol provides a general method for the synthesis of a polyurethane prepolymer using **N-phenyldiethanolamine** as a chain extender.

Materials:

- Polyol (e.g., Polypropylene glycol)
- Diisocyanate (e.g., Toluene diisocyanate - TDI)
- **N-Phenyldiethanolamine** (PDEA)
- Catalyst (e.g., Dibutyltin dilaurate)
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)

Equipment:

- Jacketed reaction vessel with mechanical stirrer, nitrogen inlet, and thermometer
- Heating/cooling circulator
- Dropping funnel

Procedure:

- **Reactor Preparation:** Set up the jacketed reaction vessel and ensure it is dry and under a nitrogen atmosphere.
- **Initial Charge:** Charge the polyol and anhydrous THF into the reactor. Start stirring and heat the mixture to the desired reaction temperature (e.g., 60 °C).

- **Isocyanate Addition:** Slowly add the diisocyanate to the reactor through the dropping funnel over a period of 1-2 hours. Control the temperature as the reaction is exothermic.
- **Prepolymer Formation:** After the addition is complete, allow the reaction to proceed for another 2-3 hours to form the isocyanate-terminated prepolymer.
- **Chain Extension:** In a separate flask, dissolve **N-phenyldiethanolamine** in anhydrous THF. Slowly add this solution to the prepolymer mixture.
- **Curing:** Add a catalytic amount of dibutyltin dilaurate to the mixture. The viscosity will increase as the polyurethane forms. The reaction can be monitored by infrared spectroscopy by observing the disappearance of the isocyanate peak.
- **Product Isolation:** Once the desired molecular weight is achieved, the reaction can be stopped. The resulting polyurethane solution can be cast into films or used for other applications.

Corrosion Inhibitors

N-Phenyldiethanolamine and its derivatives are effective corrosion inhibitors for various metals and alloys, particularly in acidic media.^{[3][11]} The presence of the nitrogen atom with its lone pair of electrons and the aromatic ring allows the molecule to adsorb onto the metal surface.^[11] This forms a protective film that inhibits both anodic and cathodic corrosion reactions.^[12] The heteroatoms (N, O) act as active centers for adsorption.^{[11][13]}

Quantitative Data on PDEA Derivatives as Corrosion Inhibitors

Derivative	Metal	Medium	Inhibition Efficiency (%)	Reference
Perylene bis-imide derivatives	Steel	NaCl mist	>92	[11]
3-(diethylamino)-1-phenylpropan-1-one	N80 Steel	15% HCl	High (temp dependent)	[12]
Furfuryl alcohol	N80 Steel	15% HCl	~91	[12]

Safety and Handling

N-Phenyldiethanolamine is moderately toxic by ingestion and is a severe eye and mild skin irritant. It is important to handle the compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[1] Work should be conducted in a well-ventilated area or a fume hood.[1] Store in a cool, dry place away from oxidizing agents and strong acids.

Conclusion

N-Phenyldiethanolamine is a cornerstone intermediate in organic synthesis with a broad spectrum of applications. Its unique molecular structure allows for the creation of a diverse array of valuable products, from vibrant dyes and life-saving pharmaceuticals to high-performance polymers and effective corrosion inhibitors. The synthetic routes to and from PDEA are well-established, offering a robust platform for both industrial production and academic research. As research continues to uncover new derivatives and applications, the importance of **N-phenyldiethanolamine** in the chemical industry is set to grow.

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